Application Note: Analytical Quantification of 2,2-Difluoro-1-phenylpropan-1-amine

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Compound of Interest

Compound Name:	*2,2-Difluoro-1-phenylpropan-1-amine;hydrochloride*
CAS No.:	*2375259-54-2*
Cat. No.:	*B2404667*

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Introduction & Compound Significance

2,2-Difluoro-1-phenylpropan-1-amine is a specialized fluorinated amine often utilized as a chiral building block in the synthesis of pharmaceutical candidates. The incorporation of a gem-difluoro group (

) adjacent to the amine functionality significantly alters the physicochemical properties of the molecule compared to its non-fluorinated parent (1-phenylpropan-1-amine).

Key Analytical Challenges

- pKa Shift: The strong electron-withdrawing inductive effect (

) of the

  -fluorine atoms lowers the basicity of the adjacent amine. While typical benzylic amines have a pKa

  9.0–9.5, the

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-difluoro substitution can suppress the pKa to approximately 6.5–7.5. This necessitates careful pH control during extraction and chromatography.

- Lipophilicity Modulation: The C-F bond introduces "polar hydrophobicity," affecting retention times on C18 stationary phases differently than hydrocarbon analogs.
- Mass Spectrometry Fragmentation: The stability of the C-F bond alters fragmentation pathways in MS/MS, often requiring higher collision energies or yielding unique neutral losses (e.g., HF, 20 Da).

Physicochemical Profile

Property	Value / Characteristic	Impact on Analysis
Molecular Formula		Precursor ion selection.
Molecular Weight	171.19 g/mol	Monoisotopic mass: 171.086
Exact Mass	172.093	Target for HRMS or Qqq.
Estimated pKa	6.8 – 7.4 (Amine)	Critical for SPE wash steps; ensure pH < 5 for cation exchange retention.
Solubility	Soluble in MeOH, DMSO, dilute acid	Avoid neutral aqueous diluents to prevent precipitation/adsorption.

Protocol 1: LC-MS/MS Quantification in Biological Matrices

Objective: High-sensitivity quantification (LLOQ: 1.0 ng/mL) in plasma or microsomal incubations.

Chromatographic Conditions (UHPLC)

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.

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- Column: Phenomenex Kinetex F5 (Pentafluorophenyl) or Waters BEH C18.
  - Expert Insight: The F5 (PFP) phase is recommended over C18. The fluorinated stationary phase interacts via

    and dipole-dipole mechanisms with the analyte's fluorinated motif, providing superior peak shape and selectivity against non-fluorinated matrix interferences.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0.0 min: 5% B
  - 0.5 min: 5% B
  - 3.5 min: 95% B
  - 4.5 min: 95% B
  - 4.6 min: 5% B
  - 6.0 min: Stop
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Mass Spectrometry Parameters (QqQ)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[1]
- Source Temperature: 500°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions:

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Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
2,2-Difluoro...	172.1	152.1	15	Quantifier (Loss of HF)
172.1	135.1	25	Qualifier (Loss of HF + NH3)	
172.1	109.1	35	Qualifier (Phenyl fragment)	
IS (Generic)	Use stable isotope if available, else:			
Amphetamine-d5	141.2	124.1	18	Internal Standard

Note: The loss of HF (20 Da) is a characteristic fragmentation pathway for

-fluoroamines.

Protocol 2: Sample Preparation (Mixed-Mode SPE)

Objective: Isolate the analyte from complex matrices (plasma/urine) while removing phospholipids and salts.

Rationale: Due to the lowered pKa (~7.0), standard Strong Cation Exchange (SCX) protocols must be modified. If the wash step pH is too high (e.g., pH 8), the analyte may deprotonate and be lost.

Workflow:

- Sample Pre-treatment:
  - Mix 100 µL Plasma + 10 µL Internal Standard solution.
  - Add 300 µL 2% Formic Acid (aq). Vortex. Acidification ensures the amine is fully protonated (

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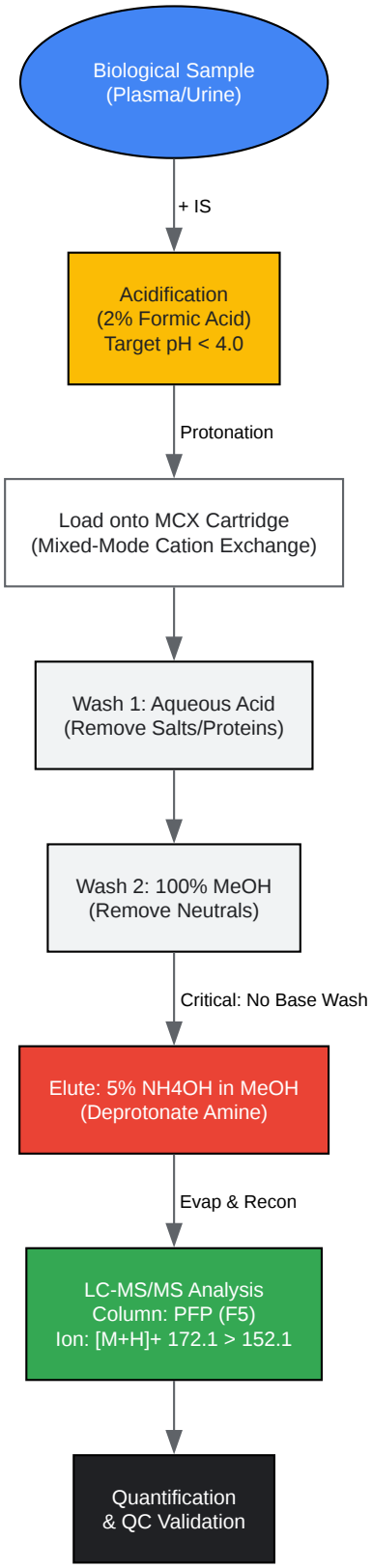
- SPE Loading:
  - Cartridge: Oasis MCX or Strata-X-C (Mixed-Mode Cation Exchange).
  - Condition: 1 mL MeOH, then 1 mL Water.[1]
  - Load pre-treated sample.[2]
- Wash Steps (Critical):
  - Wash 1: 1 mL 0.1% Formic Acid in Water. (Removes proteins/salts).
  - Wash 2: 1 mL Methanol.[1][2] (Removes neutral lipids/hydrophobics).
  - Expert Note: Do NOT use the standard "Basic Methanol" wash often used for high-pKa amines here, as it may cause premature elution.
- Elution:
  - Elute with 2 x 400 µL 5% Ammonium Hydroxide in Methanol.
  - Mechanism: The high pH (>11) deprotonates the amine (neutralizing the charge), breaking the ionic bond with the sorbent.
- Reconstitution:
  - Evaporate to dryness under

    at 40°C.
  - Reconstitute in 100 µL Mobile Phase A/B (90:10).

Workflow Visualization

The following diagram illustrates the logical flow of the analytical method, highlighting the critical decision points for fluorinated amine handling.

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Caption: Analytical workflow for 2,2-Difluoro-1-phenylpropan-1-amine emphasizing pH control during SPE to accommodate the fluorine-induced pKa shift.

Method Validation Parameters (Self-Validating System)

To ensure trustworthiness, the method must be validated against the following criteria (based on FDA/EMA Bioanalytical Guidelines):

Parameter	Acceptance Criteria	Experimental Check
Linearity		Calibration curve 1.0 – 1000 ng/mL. Weighting .
Accuracy	85-115% (80-120% at LLOQ)	QC samples at Low, Mid, High concentrations (n=5).
Precision	CV < 15% (20% at LLOQ)	Inter-day and Intra-day variability.
Matrix Effect	85-115%	Compare post-extraction spike vs. neat solution.
Recovery	Consistent (>50%)	Compare pre-extraction spike vs. post-extraction spike.

Troubleshooting Guide:

- Issue: Low Recovery.
  - Cause: The analyte broke through during the wash step.
  - Fix: Ensure the sample and Wash 1 are sufficiently acidic (pH < 4). The reduced basicity of the fluorinated amine makes it "looser" on the cation exchange resin than typical amines.
- Issue: Peak Tailing.

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- Cause: Interaction with silanols or metal chelation.
- Fix: Use a column with high carbon load or "hybrid" particles (e.g., Waters BEH). Ensure formic acid concentration is at least 0.1%.[1]

Protocol 3: Purity Analysis (HPLC-UV)

For bulk substance analysis (e.g., checking synthesis purity), LC-MS is often overkill.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase: Isocratic 40% Acetonitrile / 60% Phosphate Buffer (20 mM, pH 3.0).
  - Note: Phosphate buffer suppresses silanol activity better than formate for amines.
- Detection: UV at 210 nm (Amine absorption) and 254 nm (Phenyl ring).
- Run Time: ~10 minutes.
- Expected Purity: >98% area normalization.

References

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